

# 3-Bromobenzylmethylsulfone safety data sheet

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## Compound of Interest

Compound Name: 3-Bromobenzylmethylsulfone

Cat. No.: B169642

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## Abstract

**3-Bromobenzylmethylsulfone** is a valuable reagent in organic synthesis, particularly in the development of novel pharmaceutical compounds. This guide provides a comprehensive overview of its safety profile, handling procedures, and emergency protocols. By synthesizing information from authoritative safety data sheets and established laboratory safety practices, this document aims to equip researchers with the knowledge necessary to mitigate risks and ensure a safe laboratory environment. We will delve into the specific hazards associated with this compound, outline detailed personal protective equipment requirements, and provide step-by-step emergency response procedures.

## Introduction: Understanding the Compound

### 1.1. Chemical Identity and Properties

**3-Bromobenzylmethylsulfone**, with the molecular formula  $C_8H_9BrO_2S$  and a molecular weight of 249.12 g/mol, is a white to off-white solid crystalline powder.<sup>[1][2]</sup> It is primarily used in research and development settings for chemical synthesis.<sup>[3]</sup>

Table 1: Physicochemical Properties of **3-Bromobenzylmethylsulfone**

Property	Value	Source
Molecular Formula	C8H9BrO2S	BOC Sciences[1]
Molecular Weight	249.12 g/mol	BOC Sciences[1]
Appearance	White to off-white solid	ChemicalBook[2]
Melting Point	155 - 158 °C (311 - 316 °F)	Sigma-Aldrich[3]
Boiling Point	409.0 ± 28.0 °C (Predicted)	ChemicalBook[2]
Density	1.562 ± 0.06 g/cm3 (Predicted)	ChemicalBook[2]
Purity	Typically ≥95%	BOC Sciences[1]

## 1.2. Synthetic Utility

While a detailed exploration of its synthetic applications is beyond the scope of this safety guide, it is important to recognize that **3-Bromobenzylmethylsulfone** serves as a key building block in organic synthesis. Its utility often lies in its reactive sites—the bromine atom on the benzene ring and the methylsulfone group—which allow for a variety of chemical transformations. These reactions are integral to the discovery and development of new drug candidates.

# Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards is the cornerstone of safe laboratory practice. **3-Bromobenzylmethylsulfone** is classified as a hazardous substance.

## 2.1. GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **3-Bromobenzylmethylsulfone** is categorized as follows:

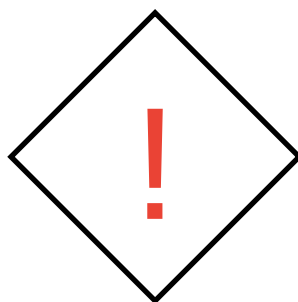
- Skin Irritation: Category 2[3]
- Serious Eye Irritation: Category 2A[3]
- Specific target organ toxicity — single exposure (Respiratory system): Category 3[3]

#### Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Some sources also indicate that the compound may be toxic if swallowed, in contact with skin, or if inhaled, and it is a lachrymator (a substance that causes tearing).[4]

Figure 1: GHS Hazard Pictogram



GHS Pictogram for 3-Bromobenzylmethylsulfone

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Caption: Exclamation mark pictogram indicating skin, eye, and respiratory irritation.

## Safe Handling and Storage Protocols

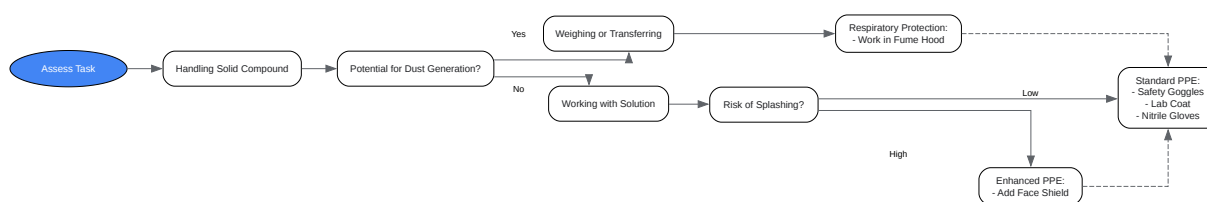
Adherence to strict handling and storage protocols is critical to minimize exposure and prevent accidents.

### 3.1. Personal Protective Equipment (PPE)

The selection and proper use of PPE are non-negotiable when working with **3-Bromobenzylmethylsulfone**.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[3][5]
- Hand Protection: Use protective gloves.[3] Nitrile rubber gloves are a common and effective choice for handling many laboratory chemicals.
- Skin and Body Protection: A lab coat is mandatory. For tasks with a higher risk of splashing, consider additional protective clothing.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[4][5] If dust is generated, avoid breathing it in.[3]

Figure 2: PPE Selection Workflow



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Caption: Decision workflow for selecting appropriate PPE.

### 3.2. Engineering Controls

- Ventilation: Always handle **3-Bromobenzylmethylsulfone** in a well-ventilated area.[3] A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure.[5]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

### 3.3. Handling Procedures

- Wash hands and any exposed skin thoroughly after handling.[3][4]
- Do not eat, drink, or smoke in the work area.[4]
- Avoid contact with skin, eyes, and clothing.[5]
- Avoid the formation of dust and aerosols.[6]

### 3.4. Storage Requirements

- Store in a well-ventilated place and keep the container tightly closed.[3][4]
- Store in a dry, cool environment.[4]
- The storage area should be locked up.[3][4]

## Emergency Procedures: A Step-by-Step Guide

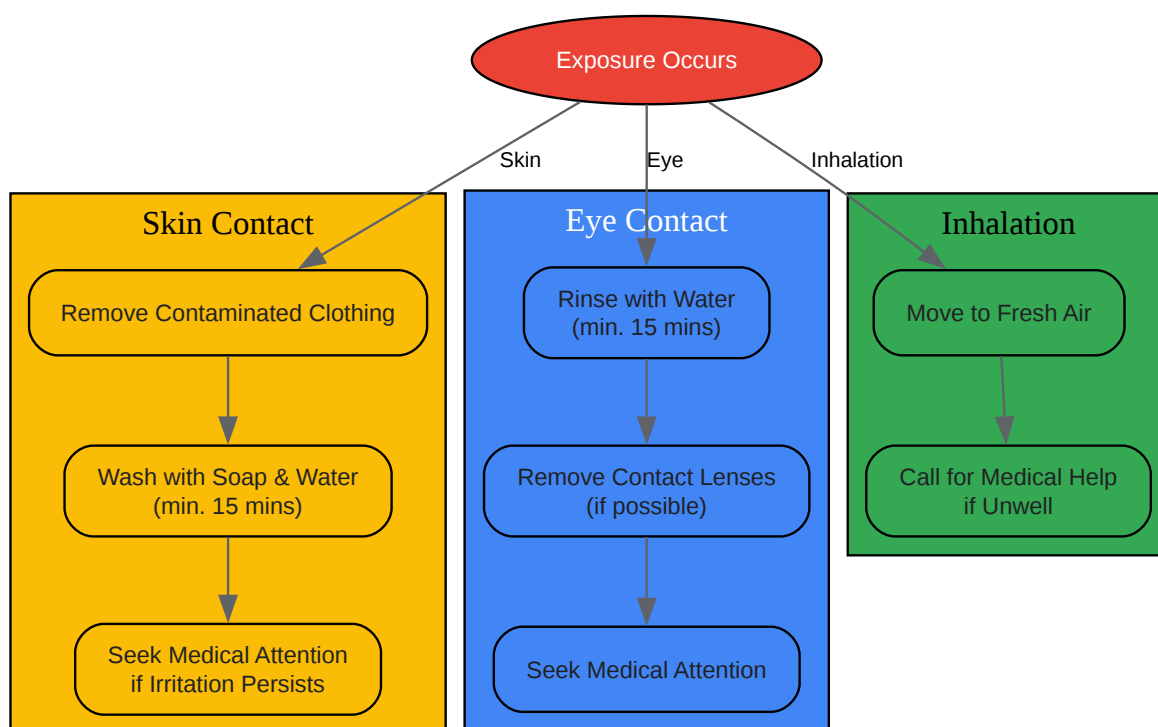
In the event of an emergency, a calm and methodical response is crucial.

### 4.1. First-Aid Measures

- General Advice: Show the safety data sheet to the attending medical professional.[3][4]
- Inhalation: If inhaled, immediately move the person to fresh air. If breathing is difficult, call a poison center or doctor.[3][4]
- Skin Contact: In case of skin contact, immediately take off all contaminated clothing and rinse the skin with plenty of soap and water for at least 15 minutes.[3][7] If skin irritation occurs, seek medical attention.[3]
- Eye Contact: If the chemical enters the eyes, rinse cautiously with water for several minutes. [3] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[3] If eye irritation persists, get medical advice or attention.[3]

- Ingestion: If swallowed, rinse the mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor.[4][6]

Figure 3: Emergency Response Flowchart



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Caption: Flowchart for first-aid response to exposure.

#### 4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.
- Specific Hazards: The product is not flammable, but in the event of a fire, hazardous decomposition products may be formed.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[5]

### 4.3. Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Ensure adequate ventilation. Avoid dust formation.[6]
- Environmental Precautions: Prevent the substance from entering drains.[6]
- Methods for Cleaning Up: Sweep up the spilled material and place it in a suitable, closed container for disposal.[5] Avoid generating dust.

## Disposal Considerations

Dispose of **3-Bromobenzylmethylsulfone** and its container in accordance with local, regional, and national regulations. This should be done at an approved waste disposal plant.[3][4]

## Conclusion

**3-Bromobenzylmethylsulfone** is a valuable tool for chemical synthesis, but it requires careful and informed handling. By understanding its hazards, diligently using appropriate personal protective equipment and engineering controls, and being prepared for potential emergencies, researchers can work with this compound safely and effectively. This guide provides a foundation for safe laboratory practices, but it is essential to always consult the most current Safety Data Sheet provided by the supplier before use and to adhere to all institutional safety protocols.

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- To cite this document: BenchChem. [3-Bromobenzylmethylsulfone safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b169642#3-bromobenzylmethylsulfone-safety-data-sheet]

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